

# Bismuth-214 decay mode and beta emission spectrum

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## Compound of Interest

Compound Name: Bismuth-214

Cat. No.: B1233251

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## A Technical Guide to the Decay of Bismuth-214

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the radioactive decay of **Bismuth-214** ( $^{214}\text{Bi}$ ), focusing on its decay modes and the characteristics of its beta emission spectrum. **Bismuth-214** is a naturally occurring radionuclide in the uranium-238 decay series, originating from the decay of Lead-214.<sup>[1]</sup> With a half-life of approximately 19.9 minutes, its decay products are of significant interest in various fields, including environmental monitoring, radiation detection, and theoretical nuclear physics.<sup>[1][2][3]</sup>

## Decay Modes of Bismuth-214

**Bismuth-214** undergoes two primary modes of radioactive decay: beta-minus ( $\beta^-$ ) decay and alpha ( $\alpha$ ) decay. The dominant mode is beta decay, which accounts for over 99.9% of all decay events.<sup>[2][3][4]</sup>

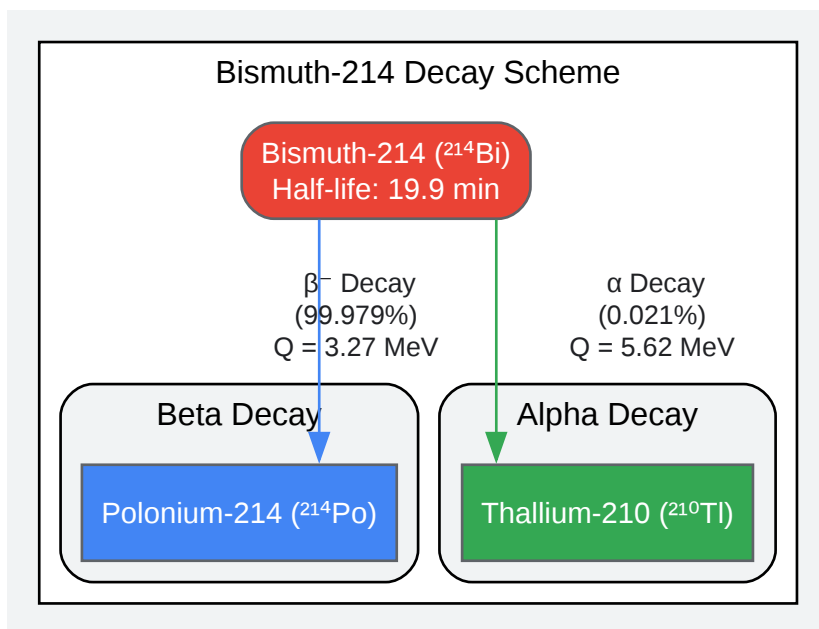
- Beta-Minus ( $\beta^-$ ) Decay:** In this process, a neutron within the  $^{214}\text{Bi}$  nucleus is converted into a proton, resulting in the emission of an electron (beta particle) and an electron antineutrino. This transforms **Bismuth-214** into Polonium-214 ( $^{214}\text{Po}$ ).<sup>[2][5]</sup> The reaction is represented as:  $^{83}_{214}\text{Bi} \rightarrow ^{84}_{214}\text{Po} + e^- + \bar{\nu}_e$
- Alpha ( $\alpha$ ) Decay:** A small fraction of **Bismuth-214** nuclei decay by emitting an alpha particle, which consists of two protons and two neutrons (a helium nucleus). This decay mode

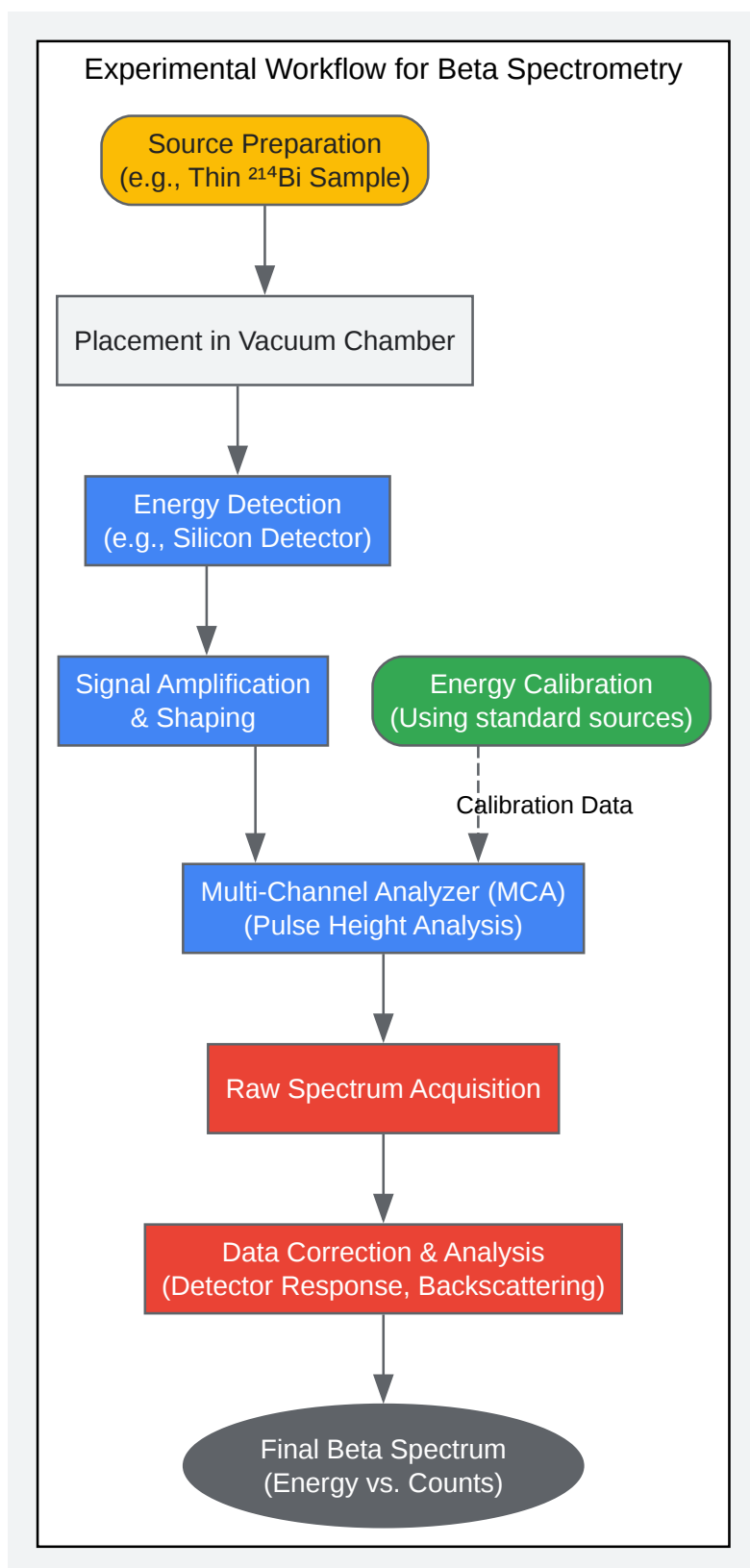
transforms **Bismuth-214** into Thallium-210 ( $^{210}\text{Tl}$ ).<sup>[2][6]</sup> The corresponding nuclear equation is:  $^{83}_{214}\text{Bi} \rightarrow ^{81}_{210}\text{Tl} + {}^2_4\text{He}$

The quantitative breakdown of these decay modes is summarized in the table below.

Table 1: Quantitative Data for Bismuth-214 Decay Modes	
Property	Value
Half-life ( $t_{1/2}$ )	19.9 (1) minutes
Beta-Minus ( $\beta^-$ ) Decay	
Branching Ratio	99.979 (13) % <sup>[3][4]</sup>
Daughter Nuclide	Polonium-214 ( $^{214}\text{Po}$ ) <sup>[2]</sup>
Q-value (Decay Energy)	3.270 (11) MeV <sup>[4]</sup>
Alpha ( $\alpha$ ) Decay	
Branching Ratio	0.0210 (13) % <sup>[2][3][4]</sup>
Daughter Nuclide	Thallium-210 ( $^{210}\text{Tl}$ ) <sup>[2]</sup>
Q-value (Decay Energy)	5.621 (3) MeV <sup>[2][3][4]</sup>

A diagram illustrating these decay pathways is provided below.





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